

# Unveiling Rauvotetraphylline C: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Rauvotetraphylline C is a naturally occurring indole alkaloid isolated from the aerial parts of Rauwolfia tetraphylla. As a member of the Rauvotetraphylline class of compounds, it represents a subject of interest within the field of natural product chemistry and pharmacology. This technical guide provides a concise summary of its core molecular properties and available biological activity data.

### **Core Molecular Data**

The fundamental molecular characteristics of **Rauvotetraphylline C** are summarized in the table below. This data is essential for any experimental design and interpretation of results.

Property	Value	Source(s)
Molecular Formula	C28H34N2O7	[1][2]
Molecular Weight	510.58 g/mol	[1]

# **Biological Activity and Experimental Insights**

To date, the publicly available research on the specific biological activities of **Rauvotetraphylline C** is limited. However, a key study has evaluated its cytotoxic potential



against a panel of human cancer cell lines.

## **In Vitro Cytotoxicity Assessment**

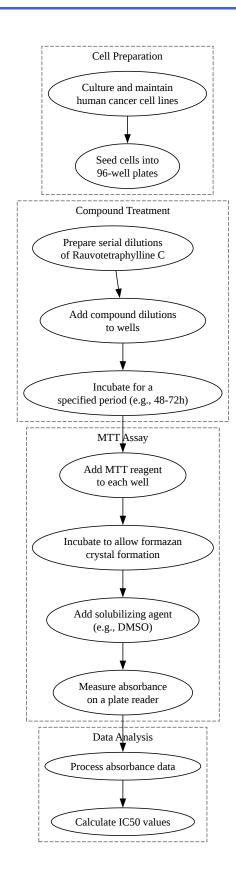
**Rauvotetraphylline C**, along with its structural analogs Rauvotetraphyllines A, B, D, and E, was screened for cytotoxic activity against five human cancer cell lines:

- HL-60: Human promyelocytic leukemia cells
- SMMC-7721: Human hepatocellular carcinoma cells
- A-549: Human lung carcinoma cells
- MCF-7: Human breast adenocarcinoma cells
- SW-480: Human colon adenocarcinoma cells

The results of this screening indicated that **Rauvotetraphylline C** was inactive against all tested cell lines, exhibiting an IC<sub>50</sub> value greater than 40  $\mu$ M.[3]

The cytotoxicity was determined using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The general steps for this type of assay are outlined below.





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Logical flow from experimental observation to conclusion.



### **Future Directions**

The lack of significant cytotoxic activity does not preclude other potential biological effects for **Rauvotetraphylline C**. The broader pharmacological profile of Rauwolfia alkaloids, which includes anti-inflammatory and antimicrobial activities, suggests that further investigation into these areas could be warranted. Future research should aim to:

- Screen Rauvotetraphylline C against a broader range of biological targets.
- Investigate its potential anti-inflammatory, antibacterial, and antifungal properties.
- Elucidate any relevant signaling pathways through which it may exert a biological effect.

As a pure, isolated compound, **Rauvotetraphylline C** remains a valuable tool for further pharmacological exploration.

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